

Certificate of Analysis: Imidaprilat-d3 - A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Imidaprilat-d3

Cat. No.: B15559922

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential information, experimental protocols, and quality control data expected in a Certificate of Analysis (CoA) for **Imidaprilat-d3**. This deuterated analog of Imidaprilat serves as a critical internal standard for bioanalytical studies, particularly in pharmacokinetic and pharmacodynamic assessments of its parent drug, Imidapril.

Compound Information

Imidaprilat-d3 is the stable isotope-labeled form of Imidaprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor, Imidapril.^{[1][2][3][4]} The incorporation of deuterium atoms results in a higher molecular weight, allowing for its differentiation from the unlabeled analyte in mass spectrometry-based assays, while maintaining nearly identical chemical and chromatographic properties.

| Identifier | Information |
|--------------------|---|
| Compound Name | Imidaprilat-d3 |
| Chemical Name | (4S)-3-[(2S)-2-[[[(1S)-1-carboxy-3-phenylpropyl]amino]propanoyl]-1-(methyl-d3)-2-oxoimidazolidine-4-carboxylic acid |
| Molecular Formula | C ₁₈ H ₂₀ D ₃ N ₃ O ₆ |
| Molecular Weight | 380.4 g/mol |
| CAS Number | Not publicly available (typically assigned by supplier) |
| Storage Conditions | -20°C, protect from light and moisture |
| Application | Internal standard for LC-MS/MS analysis |

Quality Control Data

The following table summarizes the typical quantitative data presented in a Certificate of Analysis for **Imidaprilat-d3**. These results confirm the identity, purity, and isotopic enrichment of the compound.

| Test | Method | Specification | Result |
|-------------------------|------------------------|-----------------------------|----------|
| Chemical Purity | HPLC-UV | ≥98.0% | 99.5% |
| Mass Identity | LC-MS (ESI+) | Conforms to structure | Conforms |
| Isotopic Purity | LC-MS (ESI+) | ≥99% | 99.8% |
| Deuterium Incorporation | LC-MS (ESI+) | ≥98% at specified positions | Conforms |
| Residual Solvents | GC-HS | As per USP <467> | Complies |
| Water Content | Karl Fischer Titration | ≤1.0% | 0.2% |

Experimental Protocols

Detailed methodologies for the key experiments cited in the quality control data are provided below. These protocols are representative and may be adapted by the testing laboratory.

High-Performance Liquid Chromatography (HPLC-UV) for Chemical Purity

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, with a diode array detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m).
- Mobile Phase: A gradient of acetonitrile and 0.1% formic acid in water.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 215 nm.
- Injection Volume: 10 μ L.
- Procedure: A solution of **Imidaprilat-d3** is prepared in the mobile phase. The sample is injected into the HPLC system, and the peak area of the main component is compared to the total area of all peaks to determine the chemical purity.

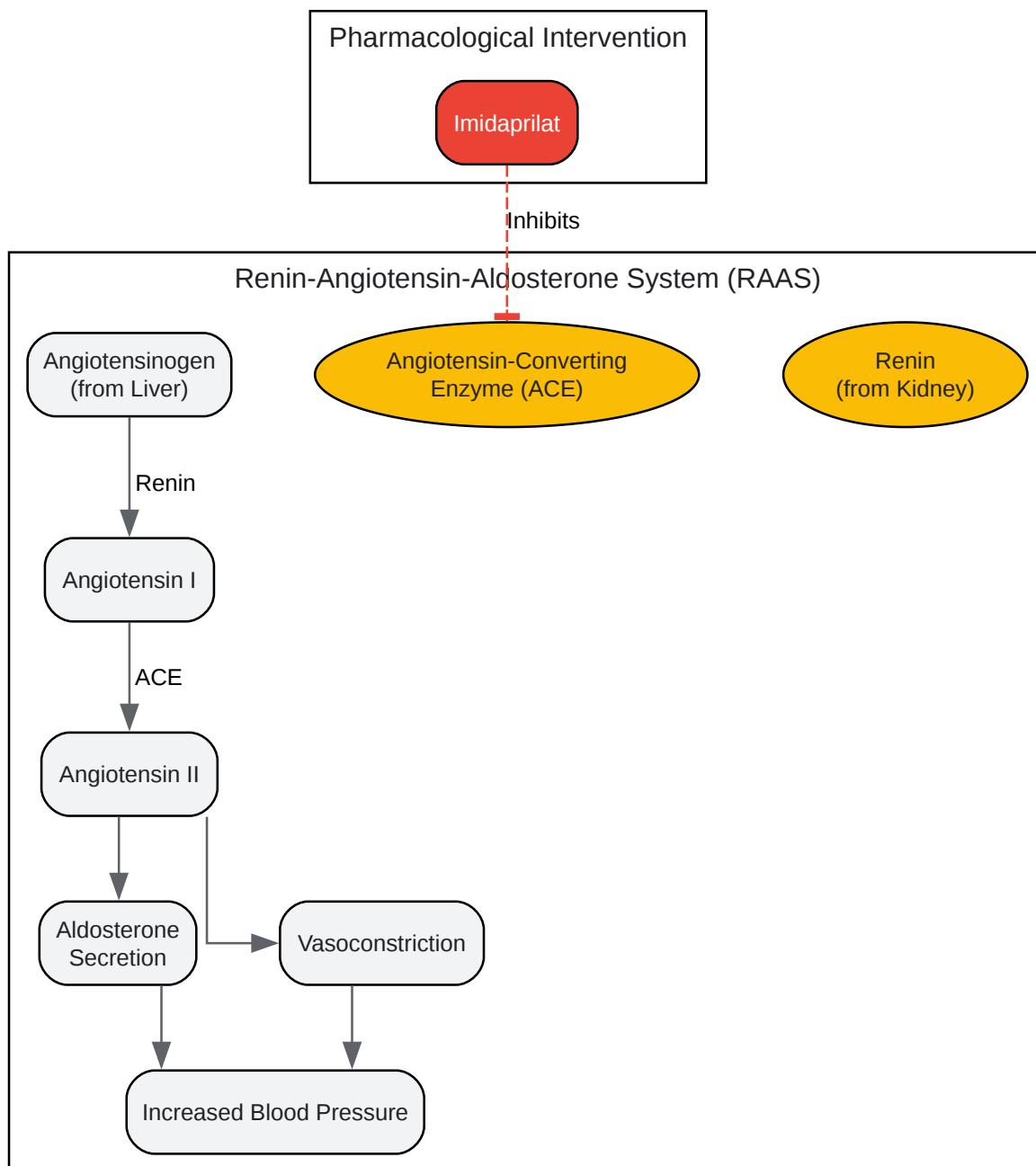
Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity and Isotopic Purity

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to an HPLC system.
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- HPLC Conditions: Similar to the HPLC-UV method.
- Mass Spectrometry Parameters:
 - Scan Range: m/z 100-1000.

- Capillary Voltage: 3.5 kV.
- Source Temperature: 120°C.
- Procedure: The sample is introduced into the mass spectrometer via the HPLC system.
- Identity: The mass-to-charge ratio (m/z) of the molecular ion is measured and compared to the theoretical mass of **Imidaprilat-d3**.
- Isotopic Purity: The relative abundance of the deuterated species is compared to any unlabeled (d0) or partially labeled species.

Mechanism of Action and Bioanalytical Workflow

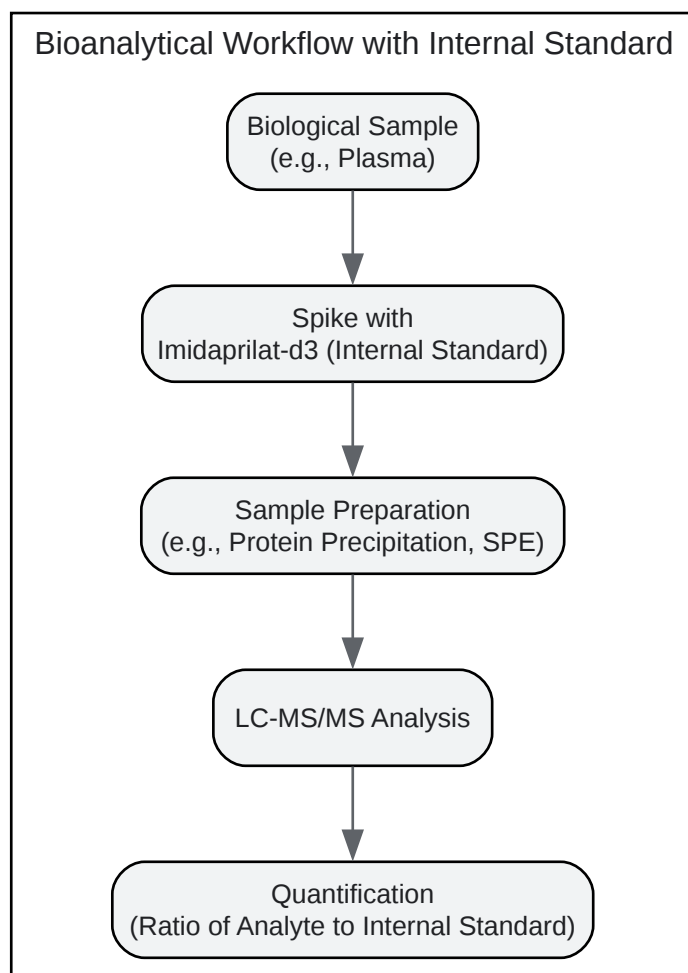
Imidaprilat, the active form of Imidapril, functions by inhibiting the angiotensin-converting enzyme (ACE), a key component of the renin-angiotensin-aldosterone system (RAAS).^[1] This inhibition prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, leading to vasodilation and a reduction in blood pressure.



[Click to download full resolution via product page](#)

Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the inhibitory action of Imidaprilat.

In a typical bioanalytical workflow, **Imidaprilat-d3** is used as an internal standard to accurately quantify the concentration of Imidaprilat in biological samples, such as plasma or urine.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the use of **Imidaprilat-d3** as an internal standard in bioanalysis.

This technical guide serves as a comprehensive resource for understanding the critical data and methodologies associated with a Certificate of Analysis for **Imidaprilat-d3**. For specific batch information, always refer to the CoA provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Imidapril | C₂₀H₂₇N₃O₆ | CID 5464343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Imidapril | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. Imidaprilat | C₁₈H₂₃N₃O₆ | CID 5464344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Imidapril : Indications, Uses, Dosage, Drugs Interactions, Side effects [medicaldialogues.in]
- To cite this document: BenchChem. [Certificate of Analysis: Imidaprilat-d3 - A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559922#imidaprilat-d3-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com